

Application Notes and Protocols: Nucleophilic Substitution Reactions of 5'-Chloro-5'-deoxyadenosine

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Compound of Interest

Compound Name: 5'-Chloro-5'-deoxyadenosine

Cat. No.: B559659

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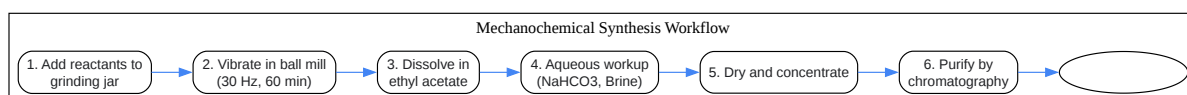
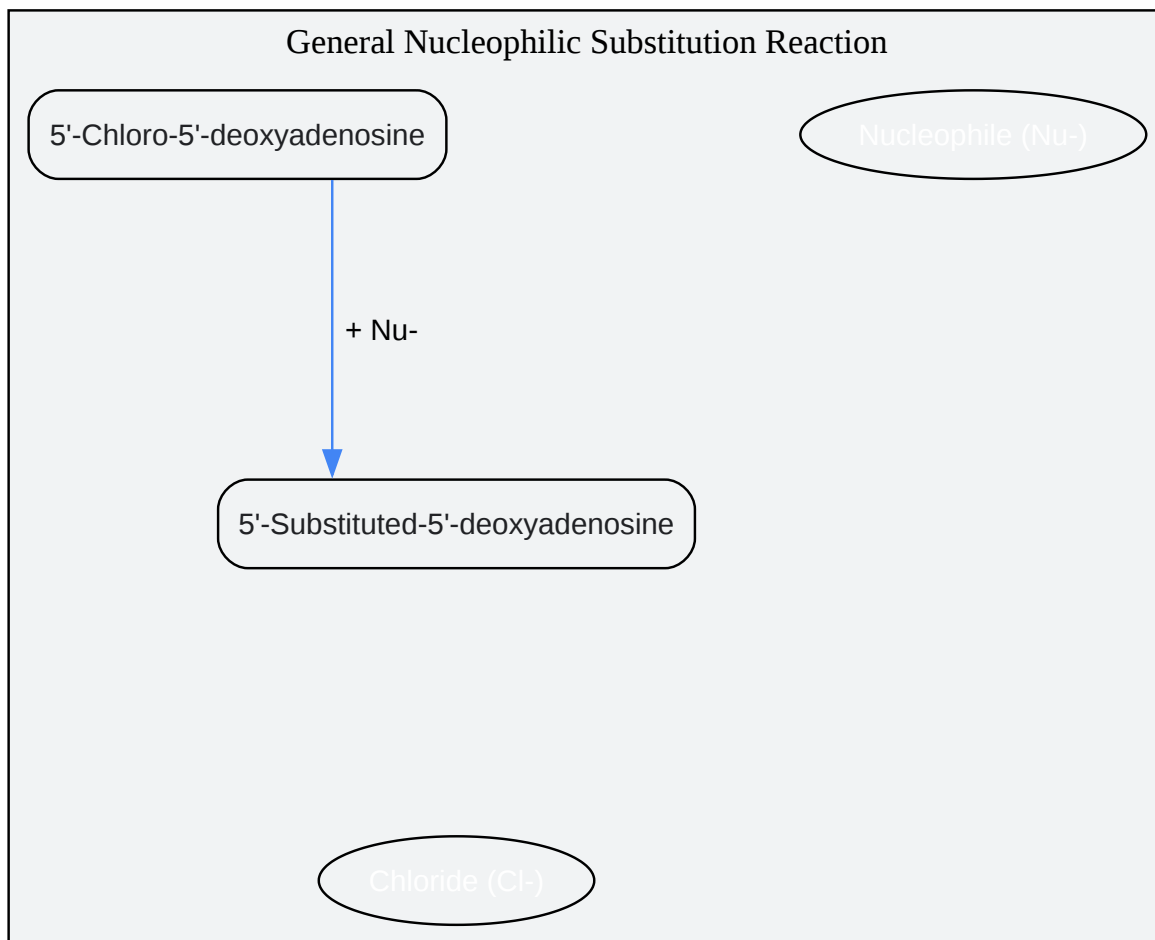
For Researchers, Scientists, and Drug Development Professionals

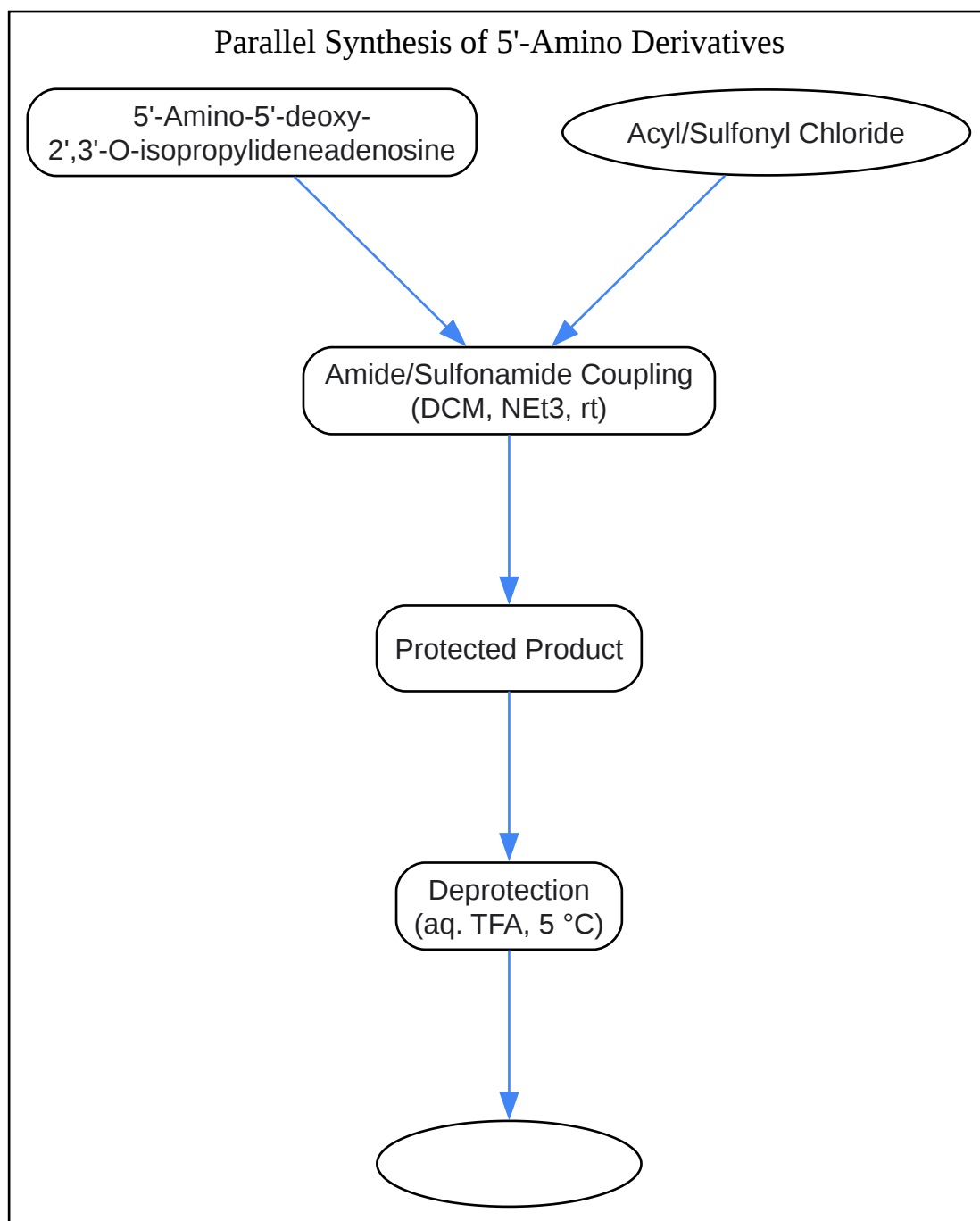
Introduction

5'-Chloro-5'-deoxyadenosine is a pivotal intermediate in the synthesis of a diverse array of 5'-substituted-5'-deoxyadenosine analogs, many of which exhibit significant biological activity and therapeutic potential. The reactivity of the 5'-chloro group towards nucleophilic substitution allows for the introduction of various functional groups, making it a versatile building block in medicinal chemistry and drug discovery.^[1] This document provides detailed application notes and experimental protocols for the nucleophilic substitution reactions of **5'-Chloro-5'-deoxyadenosine** with a range of nucleophiles, including nitrogen, sulfur, and oxygen-containing moieties. The synthesized derivatives have shown promise as inhibitors of enzymes such as methyltransferases and as potential therapeutic agents.^{[2][3]}

General Reaction Scheme

The fundamental reaction involves the displacement of the chloride ion from the 5'-position of the ribose sugar by a nucleophile. This reaction typically proceeds via an SN2 mechanism.





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References

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